

Physical properties like boiling point and density of 1,3,5-Triethylbenzene.

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Compound of Interest

Compound Name: 1,3,5-Triethylbenzene

Cat. No.: B086046

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A Technical Guide to the Physical Properties of 1,3,5-Triethylbenzene

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the key physical properties of **1,3,5-Triethylbenzene** (CAS No: 102-25-0), a significant aromatic hydrocarbon. The focus is on its boiling point and density, presenting validated data from multiple sources and outlining the standard experimental protocols for their determination.

Core Physical Properties

1,3,5-Triethylbenzene is a colorless, flammable liquid that is practically insoluble in water but soluble in organic solvents like ethanol and diethyl ether.[1][2][3] Its key physical characteristics are essential for its application in chemical synthesis, including its use as a supramolecular template and in the creation of di- and trinucleating ligands.[3]

The following table summarizes the experimentally determined and literature-reported values for the boiling point and density of **1,3,5-Triethylbenzene**.

Physical Property	Value	Conditions	Source(s)
Boiling Point	215 °C	at 1 atm	[1][2][3][4]
216 °C	at 1 atm	[5][6]	
Density	0.862 g/cm ³	-	[1][5]
0.862 g/mL	at 25 °C	[3][4]	
0.861 g/mL	at 20 °C	[6]	
Molecular Formula	C ₁₂ H ₁₈	-	[2][7][8]
Molecular Weight	162.27 g/mol	-	[5][6][7]

Experimental Protocols

The determination of physical properties such as boiling point and density requires precise and standardized methodologies to ensure accuracy and reproducibility.

The capillary method (also known as the Siwoloboff method) is a common and efficient technique for determining the boiling point of a small quantity of a liquid organic compound.[9][10][11]

Apparatus:

- Thiele tube or an aluminum heating block
- Thermometer (calibrated, appropriate range)
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heat source (Bunsen burner or heating mantle)
- Liquid for heat bath (e.g., silicone oil, paraffin) if using a Thiele tube

Procedure:

- Sample Preparation: Place a small amount (a few milliliters) of **1,3,5-Triethylbenzene** into the fusion tube.[\[12\]](#)
- Capillary Insertion: Take a capillary tube that has been sealed at one end. Place the open end down into the liquid in the fusion tube.[\[11\]](#)[\[12\]](#)
- Assembly: Attach the fusion tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Heating: Place the entire assembly into the Thiele tube or aluminum block.[\[12\]](#) Begin heating gently and uniformly.[\[13\]](#)
- Observation: As the temperature rises, air trapped in the capillary tube will be expelled. Upon reaching the boiling point, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.
- Recording Temperature: Note the temperature when this steady stream of bubbles is observed. Remove the heat source and allow the apparatus to cool slowly. The temperature at which the bubbling ceases and the liquid begins to enter the capillary tube is the boiling point of the substance.[\[11\]](#)
- Verification: For accuracy, the process can be repeated. The boiling point is the average of the temperatures recorded during the heating and cooling phases.

The density of a liquid can be accurately determined using several methods, with pycnometers and digital density meters being standard in research settings.

Apparatus:

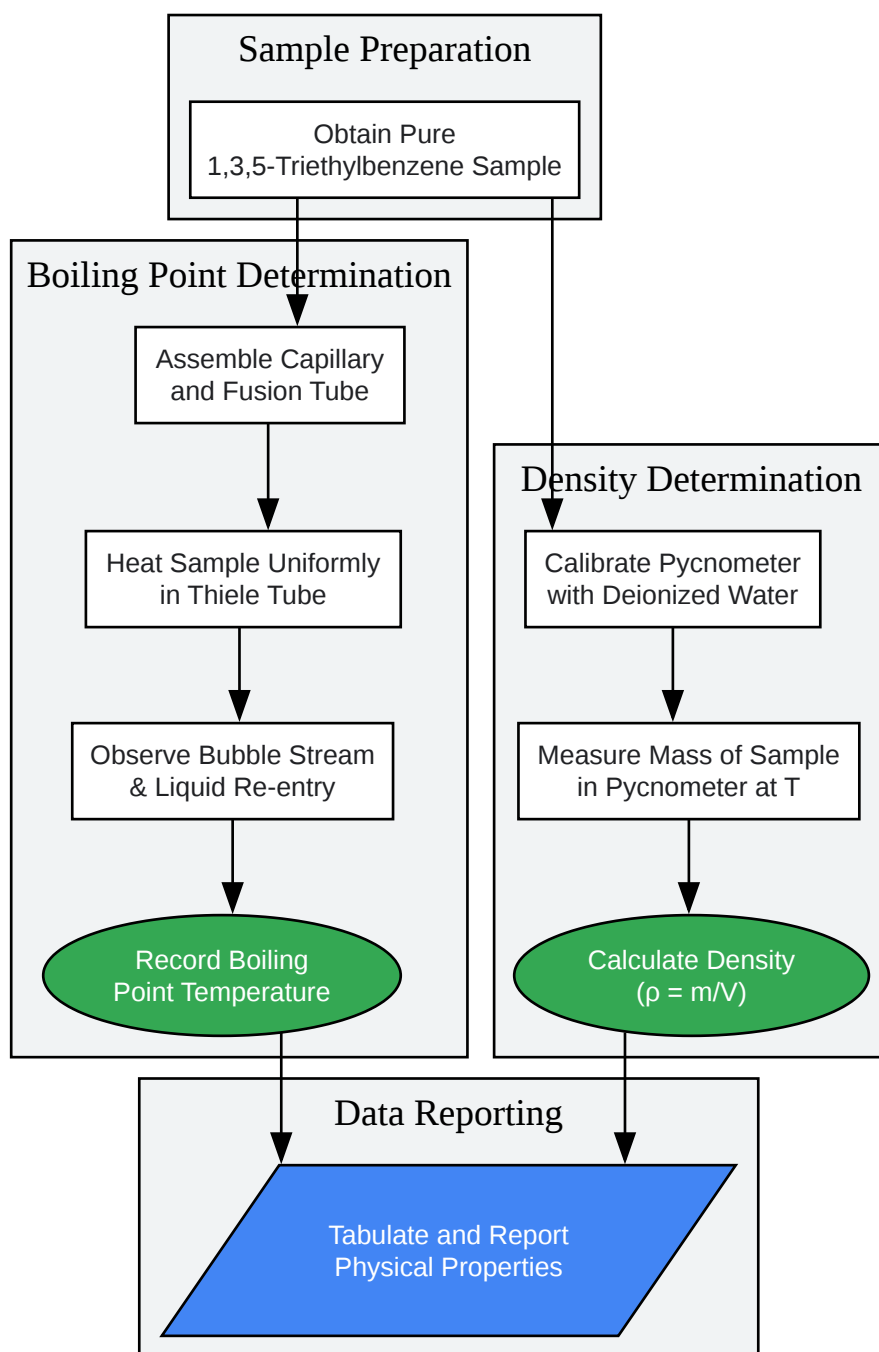
- Pycnometer (e.g., Bingham pycnometer) or a digital density meter
- Analytical balance (precision of ± 0.0001 g)
- Thermostatic bath to maintain a constant temperature (e.g., 20 °C or 25 °C)

Procedure (Using a Pycnometer):

- **Cleaning and Calibration:** Thoroughly clean and dry the pycnometer. Determine and record its empty mass (m_{pyc}).
- **Water Mass:** Fill the pycnometer with deionized, degassed water and place it in the thermostatic bath until it reaches thermal equilibrium (e.g., 20 °C). Adjust the water volume to the pycnometer's calibration mark, dry the exterior, and record the mass ($m_{\text{pyc}+\text{water}}$).
- **Sample Mass:** Empty and dry the pycnometer completely. Fill it with **1,3,5-Triethylbenzene**, allow it to reach thermal equilibrium in the bath, adjust the volume to the mark, dry the exterior, and record the mass ($m_{\text{pyc}+\text{sample}}$).
- **Calculation:**
 - Calculate the mass of the water: $m_{\text{water}} = (m_{\text{pyc}+\text{water}}) - m_{\text{pyc}}$.
 - Calculate the volume of the pycnometer at the specified temperature: $V_{\text{pyc}} = m_{\text{water}} / \rho_{\text{water}}$ (where ρ_{water} is the known density of water at that temperature).
 - Calculate the mass of the sample: $m_{\text{sample}} = (m_{\text{pyc}+\text{sample}}) - m_{\text{pyc}}$.
 - Calculate the density of the sample: $\rho_{\text{sample}} = m_{\text{sample}} / V_{\text{pyc}}$.

Visualization of Experimental Workflow

The logical flow for characterizing a chemical substance like **1,3,5-Triethylbenzene** involves sample preparation followed by parallel or sequential property measurements.



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Caption: Workflow for determining the boiling point and density of **1,3,5-Triethylbenzene**.

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